

Triisopropoxy(vinyl)silane: A Comprehensive Technical Guide for Advanced Material Formulation

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Compound of Interest

Compound Name:	Triisopropoxy(vinyl)silane
CAS No.:	18023-33-1
Cat. No.:	B095466

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Foreword: Bridging the Organic-Inorganic Interface

In the realm of advanced materials, the interface between organic polymers and inorganic substrates often represents the weakest link, a critical juncture where performance and durability are won or lost. Silane coupling agents have emerged as indispensable tools for fortifying this interface, creating a molecular bridge that transforms disparate materials into a cohesive, high-performance composite. Among these, **Triisopropoxy(vinyl)silane (TIVS)** stands out for its unique combination of a reactive vinyl group and hydrolyzable isopropoxy functionalities. This guide provides an in-depth technical exploration of TIVS, from its fundamental chemistry to its practical application in research and development. It is intended for scientists and drug development professionals seeking to leverage the power of silane chemistry to innovate and optimize their material formulations.

Unveiling Triisopropoxy(vinyl)silane: Core Chemistry and Properties

Triisopropoxy(vinyl)silane, with the chemical formula $C_{11}H_{24}O_3Si$, is a bifunctional organosilane possessing a vinyl group and three isopropoxy groups attached to a central silicon atom.^[1] This dual-functionality is the cornerstone of its utility as a coupling agent.

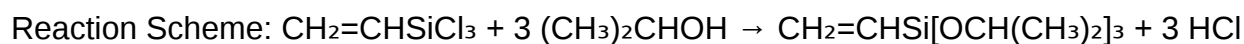
Physicochemical Properties

A thorough understanding of the physical and chemical properties of TIVS is paramount for its effective application.

Property	Value	Reference
CAS Number	18023-33-1	[1]
Molecular Weight	232.39 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	~210-221.7 °C at 760 mmHg	[1]
Density	~0.860–0.918 g/cm ³ at 20°C	[2][3]
Refractive Index	~1.40-1.43	[3][4]
Flash Point	~45 °C	[1]
Solubility	Soluble in alcohols, toluene, acetone, benzene	[4]

Synthesis of Triisopropoxy(vinyl)silane

The industrial synthesis of TIVS is primarily achieved through the reaction of trichlorovinylsilane with isopropanol.^[1] This process, known as alcoholysis, involves the stepwise substitution of the chloro groups on the silicon atom with isopropoxy groups.



Key parameters for a successful synthesis include maintaining a stoichiometric excess of isopropanol to drive the reaction to completion and the use of a tertiary amine, such as triethylamine, to neutralize the hydrochloric acid byproduct, which can catalyze undesirable

side reactions.[1] Purification is typically achieved through fractional distillation under reduced pressure.

The Mechanism of Action: A Tale of Two Reactions

The efficacy of TIVS as a coupling agent hinges on a two-stage reaction mechanism: hydrolysis and condensation. This process transforms the monomeric silane into a durable, covalently bonded interfacial layer.

Hydrolysis: The Activation Step

In the presence of water, the isopropoxy groups of TIVS undergo hydrolysis to form reactive silanol groups (Si-OH) and isopropanol as a byproduct.[1][5] This reaction is often catalyzed by acids or bases. The rate of hydrolysis is influenced by pH, with the lowest rate observed around neutral pH.[6][7]

Figure 1: Hydrolysis of Triisopropoxy(vinyl)silane.

Condensation: Building the Siloxane Network

The newly formed silanol groups are highly reactive and can undergo condensation in two ways:

- Intermolecular Condensation: Silanols on adjacent silane molecules react to form stable siloxane bonds (Si-O-Si), creating a crosslinked network.[1][5]
- Surface Reaction: Silanols react with hydroxyl groups present on the surface of an inorganic substrate (e.g., glass, silica, metal oxides) to form covalent M-O-Si bonds (where M is a metal or silicon atom from the substrate).[8][9]

Figure 2: Condensation pathways of vinylsilanetriol.

The vinyl group of the TIVS molecule remains available for subsequent reaction with an organic polymer matrix, completing the molecular bridge.

Applications in Research and Drug Development

The unique properties of TIVS make it a versatile tool in various scientific and industrial applications.

Polymer Composites: Enhancing Mechanical Strength

In polymer composites, TIVS is used to treat inorganic fillers (e.g., silica, glass fibers) to improve their compatibility and adhesion with the polymer matrix. This results in composites with enhanced mechanical properties, such as tensile strength, flexural modulus, and impact resistance.[10] The improved interfacial bonding facilitates stress transfer from the polymer matrix to the reinforcing filler.

Adhesion Promotion: Fortifying Coatings and Sealants

TIVS is widely employed as an adhesion promoter in coatings, adhesives, and sealants.[2][11] By forming strong covalent bonds with both the substrate and the organic resin, it significantly improves the durability and environmental resistance of the final product.[3] Coatings formulated with TIVS exhibit superior resistance to delamination, moisture, and chemical attack.[3]

Surface Modification: Tailoring Surface Properties

The ability of TIVS to form a stable, covalently bonded layer on various substrates makes it an excellent choice for surface modification.[2] It can be used to render surfaces hydrophobic, improve biocompatibility, or introduce reactive vinyl groups for further functionalization.

Experimental Protocols: A Practical Guide

The successful application of TIVS requires meticulous attention to experimental detail. The following protocols provide a starting point for researchers.

Protocol for Surface Treatment of Glass Substrates

This protocol outlines a general procedure for treating glass slides with TIVS to create a vinyl-functionalized surface.

Materials:

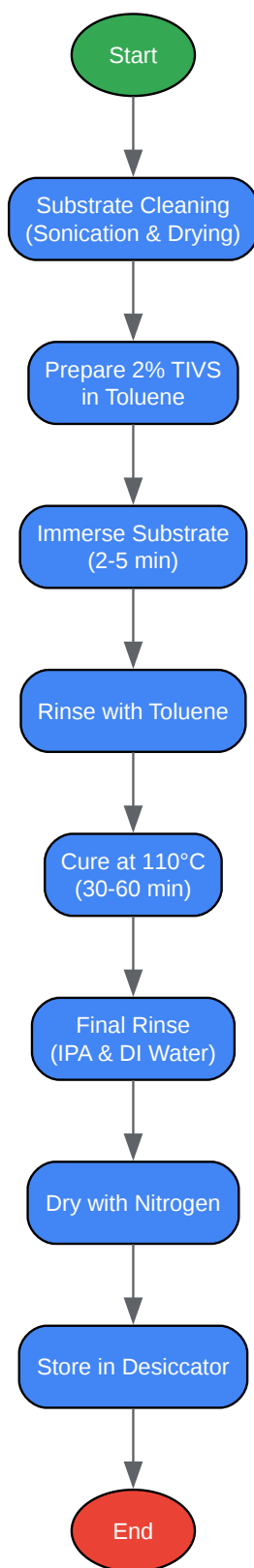
- Glass microscope slides
- **Triisopropoxy(vinyl)silane**

- Anhydrous Toluene
- Triethylamine
- Deionized water
- Isopropanol
- Acetone
- Nitrogen gas
- Oven

Procedure:

- Substrate Cleaning:
 - Sonicate glass slides in a 2% detergent solution for 15 minutes.
 - Rinse thoroughly with deionized water.
 - Sonicate in acetone for 15 minutes.
 - Sonicate in isopropanol for 15 minutes.
 - Rinse with deionized water and dry under a stream of nitrogen.
 - Dry in an oven at 110°C for 1 hour.
- Silane Solution Preparation (perform in a fume hood):
 - Prepare a 2% (v/v) solution of TIVS in anhydrous toluene.
 - Add a catalytic amount of triethylamine (e.g., 0.1% v/v).
 - Stir the solution for 15 minutes to initiate hydrolysis.
- Silanization:

- Immerse the cleaned and dried glass slides in the silane solution for 2-5 minutes.
- Rinse the slides with fresh toluene to remove excess silane.
- Cure the slides in an oven at 110°C for 30-60 minutes to promote condensation and covalent bond formation.
- Final Rinse and Storage:
 - Rinse the cured slides with isopropanol and then deionized water.
 - Dry under a stream of nitrogen.
 - Store in a desiccator until use.



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Figure 3: Workflow for surface treatment with TIVS.

Protocol for Preparation of a Silica-Reinforced Polymer Composite

This protocol describes the preparation of a model composite using TIVS-treated silica as a reinforcing filler in a vinyl ester resin.

Materials:

- Fumed silica (e.g., Aerosil 200)
- **Triisopropoxy(vinyl)silane**
- Vinyl ester resin
- Styrene (inhibitor-free)
- Methyl ethyl ketone peroxide (MEKP) initiator
- Cobalt naphthenate promoter
- Toluene
- High-shear mixer or sonicator
- Vacuum oven

Procedure:

- Silica Surface Treatment:
 - Dry the fumed silica in a vacuum oven at 120°C for 4 hours to remove adsorbed water.
 - Disperse the dried silica in toluene.
 - Add TIVS (e.g., 1-5 wt% based on silica) to the dispersion and mix thoroughly.
 - Reflux the mixture for 2-4 hours to ensure complete reaction.
 - Remove the toluene under reduced pressure to obtain the surface-treated silica.

- Composite Formulation:
 - In a separate container, mix the vinyl ester resin with styrene to adjust viscosity.
 - Gradually add the TIVS-treated silica to the resin mixture under high-shear mixing until a homogeneous dispersion is achieved.
 - Degas the mixture in a vacuum chamber to remove entrapped air.
- Curing:
 - Add the cobalt naphthenate promoter to the mixture and stir gently.
 - Add the MEKP initiator and mix thoroughly but briefly to avoid premature gelling.
 - Pour the mixture into a mold and allow it to cure at room temperature, followed by a post-curing cycle at an elevated temperature (e.g., 80°C for 2 hours) as recommended for the specific resin system.

Characterization Techniques: Validating Performance

A suite of analytical techniques is essential for characterizing the effectiveness of TIVS treatment and the properties of the resulting materials.

Technique	Purpose	Key Information Gained
Fourier-Transform Infrared Spectroscopy (FTIR)	To confirm the presence of silane on the substrate and monitor the hydrolysis and condensation reactions.	Appearance of Si-O-Si and Si-O-Substrate peaks; disappearance of Si-OR peaks; presence of the vinyl group.[8][12][13]
X-ray Photoelectron Spectroscopy (XPS)	To determine the elemental composition and chemical states at the surface.	Quantification of silicon, oxygen, and carbon; confirmation of Si-O-Si and Si-O-Substrate bond formation. [12]
Contact Angle Goniometry	To assess the change in surface wettability after silane treatment.	Measurement of the contact angle of water or other liquids on the treated surface.[14]
Tensile Testing	To evaluate the mechanical properties of polymer composites.	Measurement of tensile strength, Young's modulus, and elongation at break.[15][16]
Scanning Electron Microscopy (SEM)	To visualize the morphology of the composite fracture surface.	Assessment of filler dispersion and interfacial adhesion between the filler and the polymer matrix.[12]
Nuclear Magnetic Resonance (NMR) Spectroscopy	To study the hydrolysis and condensation kinetics and the structure of the silane network.	²⁹ Si NMR is particularly powerful for identifying different siloxane structures. [12][17]

Concluding Remarks: A Versatile Tool for Interfacial Engineering

Triisopropoxy(vinyl)silane is a powerful and versatile silane coupling agent that offers a reliable means of enhancing the performance and durability of a wide range of materials. Its ability to form robust covalent bonds at the organic-inorganic interface makes it an invaluable

tool for researchers and developers in fields ranging from polymer science and coatings technology to the development of advanced drug delivery systems. A thorough understanding of its chemistry, mechanism of action, and proper application is key to unlocking its full potential for innovation.

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